

Spectroscopic Comparison of 4-Hydroxy-3-(hydroxymethyl)benzaldehyde Isomers

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Compound of Interest

Compound Name: 4-Hydroxy-3-(hydroxymethyl)benzaldehyde

CAS No.: 54030-32-9

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Executive Summary

In pharmaceutical synthesis and impurity profiling, distinguishing between constitutional isomers is a critical quality control step. This guide focuses on **4-Hydroxy-3-(hydroxymethyl)benzaldehyde** ($C_8H_8O_3$), a key intermediate in the synthesis of bronchodilators (e.g., Salmeterol) and phenolic derivatives.

It is frequently confused with its commercially ubiquitous isomer, Vanillin (4-Hydroxy-3-methoxybenzaldehyde), and other positional isomers. While they share the same molecular formula ($C_8H_8O_3$) and molecular weight (152.15 g/mol), their chemical reactivity and pharmacological profiles differ drastically. This guide provides a definitive spectroscopic framework to distinguish these compounds using NMR, IR, and MS.^[1]

Chemical Profile & Isomer Landscape

Before analyzing the spectra, we must define the structural differences that drive the spectroscopic signals.

Feature	Target Compound	Primary Isomer (Standard)	Positional Isomer (Rare)
Name	4-Hydroxy-3-(hydroxymethyl)benzaldehyde	Vanillin	3-Hydroxy-4-(hydroxymethyl)benzaldehyde
IUPAC	4-hydroxy-3-(hydroxymethyl)benzaldehyde	4-hydroxy-3-methoxybenzaldehyde	3-hydroxy-4-(hydroxymethyl)benzaldehyde
Formula	C ₈ H ₈ O ₃	C ₈ H ₈ O ₃	C ₈ H ₈ O ₃
MW	152.15 g/mol	152.15 g/mol	152.15 g/mol
Key Group	Benzylic Alcohol (-CH ₂ OH)	Methoxy Ether (-OCH ₃)	Benzylic Alcohol (-CH ₂ OH)
Role	Synthetic Intermediate (e.g., Salmeterol)	Flavorant, Excipient, Standard	Degradant / Byproduct

Spectroscopic Deep Dive

Nuclear Magnetic Resonance (NMR)

NMR is the gold standard for differentiation. The presence of a methylene group versus a methyl group is the primary diagnostic indicator.

¹H NMR Comparison (DMSO-d₆, 400 MHz)

Proton Environment	Target: 3-(Hydroxymethyl) (δ ppm)	Isomer: Vanillin (δ ppm)	Diagnostic Note
Aldehyde (-CHO)	9.80 (s, 1H)	9.78 (s, 1H)	Not diagnostic; both are deshielded singlets.
Phenolic (-OH)	10.2 - 10.5 (br s, 1H)	10.3 (br s, 1H)	Exchangeable; shift varies with concentration/solvent.
Aromatic (Ar-H)	7.0 - 7.8 (m, 3H)	6.9 - 7.5 (m, 3H)	Coupling patterns differ slightly but overlap.
Benzylic (-CH ₂ -)	4.50 - 4.80 (s or d, 2H)	ABSENT	CRITICAL: The target shows a methylene signal.
Alcoholic (-OH)	5.0 - 5.2 (t or br, 1H)	ABSENT	Coupled to benzylic CH ₂ in dry DMSO.
Methoxy (-OCH ₃)	ABSENT	3.84 (s, 3H)	CRITICAL: Vanillin shows a strong methyl singlet.

Expert Insight: In CDCl₃, the alcoholic -OH and benzylic protons of the target often appear as a singlet due to rapid exchange. In DMSO-d₆, you will likely see the -CH₂- as a doublet and the -OH as a triplet if the sample is dry, providing a definitive "fingerprint."

¹³C NMR Comparison (DMSO-d₆)

Carbon Environment	Target (δ ppm)	Vanillin (δ ppm)
Carbonyl (C=O)	~191.0	~191.0
Aromatic C-O	~160.0	~153.0, 148.0
Benzylic (-CH ₂ -)	59.0 - 61.0	ABSENT
Methoxy (-OCH ₃)	ABSENT	56.0

Infrared Spectroscopy (FT-IR)

IR is less specific for structural elucidation but useful for quick functional group verification.

- Target (Hydroxymethyl): Displays a broad, complex -OH stretching region (3200–3500 cm^{-1}) due to two distinct hydroxyl types (phenolic and aliphatic).
- Vanillin (Methoxy): Shows distinct C-H stretching vibrations for the methoxy group (~2840 cm^{-1}) and a cleaner phenolic -OH stretch.

Mass Spectrometry (MS)

Fragmentation patterns in Electron Impact (EI) or ESI-MS/MS provide structural confirmation.

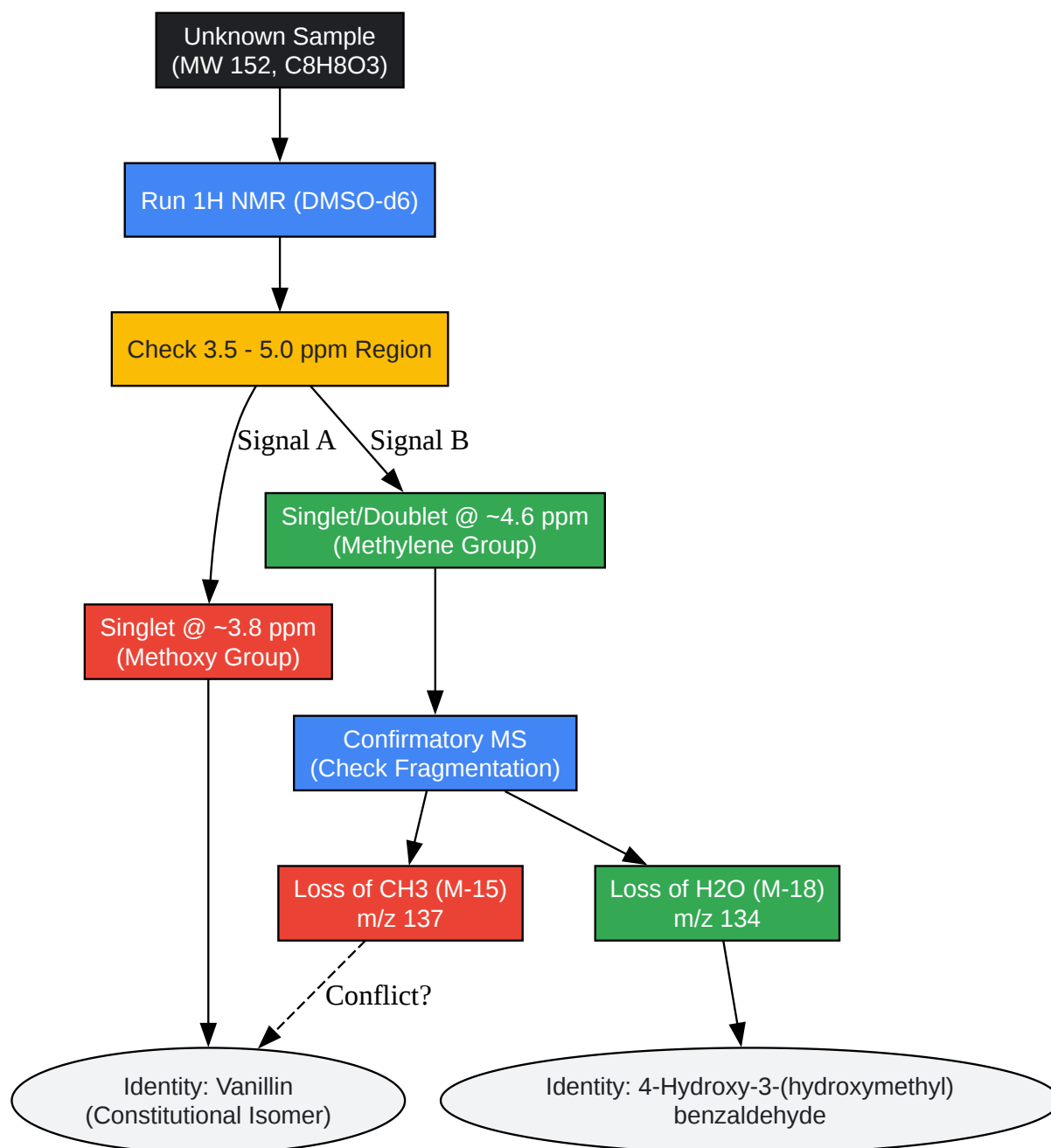
- Target (Hydroxymethyl):
 - Parent Ion: m/z 152
 - Base Peak/Major Fragment: m/z 134 $[\text{M} - \text{H}_2\text{O}]^+$. Benzylic alcohols readily dehydrate to form a quinone methide-like species.
 - Secondary Fragment: m/z 121 $[\text{M} - \text{CH}_2\text{OH}]^+$.
- Vanillin (Methoxy):^[2]
 - Parent Ion: m/z 152
 - Major Fragment: m/z 137 $[\text{M} - \text{CH}_3]^+$. Loss of the methyl radical from the ether.
 - Secondary Fragment: m/z 123 $[\text{M} - \text{CHO}]^+$.

Diagnostic Rule: If you see a strong $[\text{M}-18]$ peak, it is the hydroxymethyl isomer. If you see an $[\text{M}-15]$ peak, it is Vanillin.

Visual Workflows

Identification Decision Tree

Use this logic flow to identify your unknown $\text{C}_8\text{H}_8\text{O}_3$ isomer.

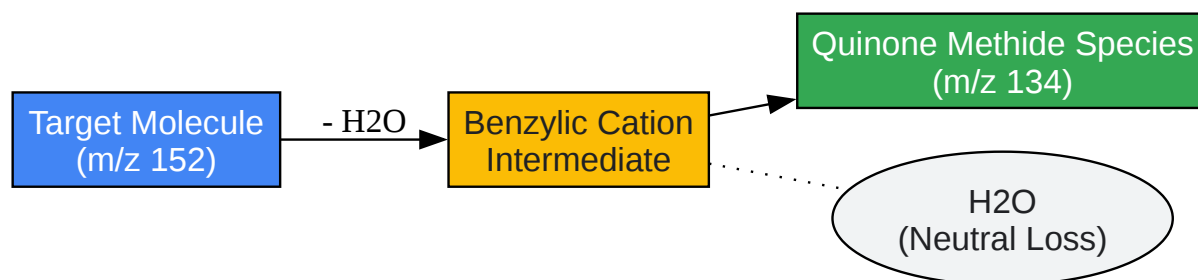


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Figure 1: Decision tree for the spectroscopic differentiation of C₈H₈O₃ isomers.

Fragmentation Pathway (MS)

Understanding the stability of the benzylic cation is key to the MS difference.



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Figure 2: The characteristic dehydration pathway of the hydroxymethyl isomer in Mass Spectrometry.

Experimental Protocols

Protocol A: NMR Sample Preparation

Objective: Obtain high-resolution spectra to distinguish -OH and -CH₂ coupling.

- Solvent Selection: Use DMSO-d₆ (99.9% D). CDCl₃ is not recommended due to poor solubility of the diol system and rapid proton exchange which collapses multiplets.
- Concentration: Dissolve 5-10 mg of the sample in 0.6 mL of solvent.
- Acquisition: Run at 298 K. Ensure a relaxation delay (d1) of at least 1.0 second to allow full integration of aromatic protons.
- Reference: Calibrate DMSO residual peak to 2.50 ppm.

Protocol B: HPLC Separation

Objective: Separate isomers in a mixture.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 μm).
- Mobile Phase A: 0.1% Formic Acid in Water.

- Mobile Phase B: Acetonitrile.[2]
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 280 nm (Phenolic absorption max).
- Expected Elution: The Target (Hydroxymethyl) is more polar (two -OH groups) and will elute earlier (lower Retention Time) than Vanillin (one -OH, one -OMe).

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